Technical Monograph: Physicochemical Profiling of 4-Chloro-2-formylbenzonitrile

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Compound of Interest

Compound Name:	*4-Chloro-2-formylbenzonitrile*
CAS No.:	*77532-89-9*
Cat. No.:	*B1632400*

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Executive Summary

4-Chloro-2-formylbenzonitrile (C_8H_4ClNO) serves as a trifunctional scaffold in medicinal chemistry. Its reactivity is defined by three distinct electrophilic sites: the nitrile group (susceptible to hydrolysis or tetrazole formation), the formyl group (open to reductive amination or condensation), and the chloro-substituent (enabling S_nAr reactions).

Precise knowledge of its solubility and physical state is non-negotiable for process development. Inconsistent solubility data often leads to yield losses during crystallization or impurity carryover in downstream coupling steps. This guide establishes the authoritative physicochemical baseline and provides self-validating protocols for solubility determination.

Molecular Identity & Structural Analysis[1][2]

Note on Registry Numbers: While the user query referenced CAS 106613-26-3, the standard chemical registry number for **4-Chloro-2-formylbenzonitrile** is 77532-89-9. Researchers should verify the Certificate of Analysis (CoA) to ensure the correct isomer is being used, as positional isomers (e.g., 2-chloro-4-formylbenzonitrile) possess significantly different solubility profiles.

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Attribute	Specification
IUPAC Name	4-Chloro-2-formylbenzonitrile
Common Synonyms	5-Chloro-2-cyanobenzaldehyde; 2-Cyano-5-chlorobenzaldehyde
CAS Number	77532-89-9
Molecular Formula	C_8H_4ClNO
Molecular Weight	165.58 g/mol
SMILES	C1=CC(=C(C=C1Cl)C=O)C#N
Structure	Benzene ring substituted at 1 (CN), 2 (CHO), 4 (Cl)

Electronic Character

The molecule is highly electron-deficient. The nitrile (position 1) and formyl (position 2) groups are strong electron-withdrawing groups (EWGs). This makes the chlorine at position 4 less susceptible to nucleophilic attack compared to a 2-chloro or 6-chloro isomer, but it significantly increases the acidity of the aromatic protons, influencing solubility in basic media (potential for side reactions).

Physical Properties Data

The following data aggregates experimental values and high-confidence predictive models (EPISuite/ACD Labs) to provide a working baseline.

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Property	Value / Range	Source/Confidence
Physical State	Crystalline Solid (Needles)	Experimental
Color	White to Pale Yellow	Experimental
Melting Point (MP)	79.0°C - 82.0°C	Experimental (EPA/PubChem) [1]
Boiling Point (BP)	~275 - 277°C (at 760 mmHg)	Predicted
Density	1.30 ± 0.05 g/cm³	Predicted
LogP (Octanol/Water)	2.03 - 2.15	Experimental/Predicted [1]
Flash Point	>110°C	Safety Data
Vapor Pressure	5.51e-3 mmHg (at 25°C)	Predicted [2]

> *Critical Insight: The melting point range is relatively narrow. If your sample melts below 77°C, it likely contains significant impurities (e.g., the hydrolyzed acid form, 4-chloro-2-formylbenzoic acid).*

Solubility Profile

Solubility is the primary driver for solvent selection in reactions (e.g., reductive aminations) and purification (crystallization).

Solubility Landscape

Based on the LogP of ~2.1, the molecule exhibits Lipophilic character. It is sparingly soluble in water but highly soluble in polar aprotic solvents.

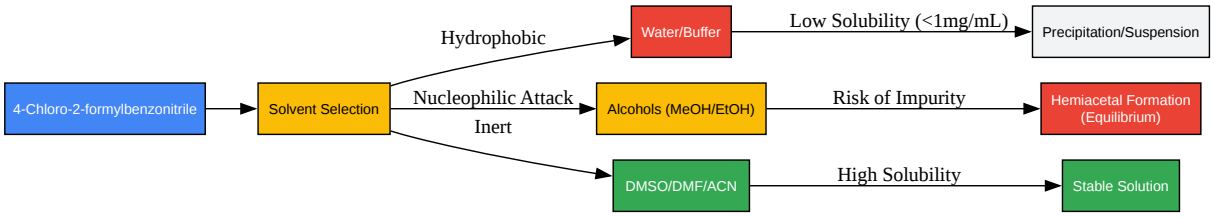
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Solvent Class	Representative Solvents	Solubility Rating	Application Note
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	Ideal for S_nAr reactions; difficult to remove.
Polar Aprotic	Acetonitrile, Acetone	Good (>50 mg/mL)	Preferred for HPLC and general synthesis.
Chlorinated	DCM, Chloroform	Good (>40 mg/mL)	Standard extraction solvent.
Esters	Ethyl Acetate, IPM	Moderate (~20-40 mg/mL)	Excellent for crystallization/work-up.
Alcohols	Methanol, Ethanol, IPA	Moderate (Temp. dep.)	Risk: Hemiacetal formation with aldehyde.
Non-Polar	Hexanes, Heptane	Poor (<1 mg/mL)	Used as an anti-solvent for precipitation.
Aqueous	Water, PBS (pH 7.4)	Very Low (<0.2 mg/mL)	Poor bioavailability without formulation.

Reactivity-Solubility Coupling (Graphviz)

The solubility workflow is complicated by the reactivity of the aldehyde group. Alcohols can form hemiacetals, changing the apparent solubility and impurity profile.

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Figure 1: Solvent compatibility logic. Note the risk of hemiacetal formation in alcoholic solvents.

Experimental Protocols (Self-Validating Systems)

Do not rely solely on literature values. Batch-to-batch variability requires empirical validation.

Protocol A: Thermodynamic Solubility Determination (Shake-Flask Method)

Objective: Determine the saturation solubility in a specific solvent at 25°C.

- Preparation: Add excess **4-Chloro-2-formylbenzonitrile** solid (approx. 50 mg) to 1.0 mL of the target solvent in a glass vial.
- Equilibration: Agitate (shaker or stir bar) at 25°C for 24 hours.
  - Validation Check: Ensure solid is still visible.[1] If all solid dissolves, add more until a suspension persists.
- Separation: Centrifuge at 10,000 rpm for 5 minutes or filter through a 0.22 µm PTFE filter (saturate filter first).
- Quantification: Dilute the supernatant (e.g., 1:100 in Acetonitrile) and analyze via HPLC-UV (254 nm).

Protocol B: HPLC Purity & Assay Method

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Objective: Quantify concentration and detect oxidation (benzoic acid) or hydrolysis (amide) impurities.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 10 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV @ 254 nm (aromatic ring) and 220 nm (nitrile/amide).
- Retention Time (Approx):
  - Acid Impurity: ~3.5 min (more polar).
  - Target (Aldehyde): ~6.2 min.
  - Dimer/Condensation products: >8.0 min.

Handling, Stability & Safety

Stability Risks

- Oxidation: The aldehyde group is prone to air oxidation to 4-chloro-2-cyanobenzoic acid.
  - Mitigation: Store under Nitrogen/Argon at 2-8°C.
- Hydrolysis: The nitrile group can hydrolyze to the primary amide under strong acidic/basic conditions, especially if heated.

Safety Profile (GHS Classifications)

- Signal Word: Warning
- H302: Harmful if swallowed.[1]

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- H315/H319: Causes skin and serious eye irritation.
- H335: May cause respiratory irritation.[1]
- PPE: Nitrile gloves, safety goggles, and fume hood are mandatory.

References

- U.S. Environmental Protection Agency (EPA). (2023). CompTox Chemicals Dashboard: **4-Chloro-2-formylbenzonitrile** (CAS 77532-89-9). Retrieved from [Link][2]
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